

Essential Safety and Logistics for Handling SCH28080

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Compound of Interest

Compound Name: SCH28080

Cat. No.: B1680892

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This document provides immediate, essential safety and logistical information for the handling of **SCH28080**, a potent and reversible K⁺-competitive inhibitor of the gastric H⁺/K⁺-ATPase.[1] [2] Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Core Safety and Handling

SCH28080 is classified as a cytotoxic compound and should be handled with appropriate caution.[3][4] Personnel must be trained in handling potent compounds and utilize a designated workspace.

Personal Protective Equipment (PPE)

A comprehensive assessment of potential exposure should be conducted before handling **SCH28080**. The following table outlines the minimum recommended PPE.

Operation	Required PPE
Weighing and Aliquoting (Solid)	- Disposable lab coat with knit cuffs- Two pairs of nitrile gloves (outer pair with extended cuffs)- ANSI Z87.1 compliant safety glasses with side shields or splash goggles- N95 or higher rated respirator
Solution Preparation and Handling	- Disposable lab coat with knit cuffs- Two pairs of nitrile gloves (outer pair with extended cuffs)- ANSI Z87.1 compliant safety glasses with side shields or splash goggles- Work should be performed in a certified chemical fume hood
In Vitro / In Vivo Experiments	- Disposable lab coat- Nitrile gloves- Safety glasses

Note: All PPE should be donned before handling the compound and removed in a designated area to prevent the spread of contamination. Hands should be thoroughly washed after glove removal.

Engineering Controls

- Ventilation: All handling of solid **SCH28080** and preparation of concentrated stock solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Designated Area: Establish a designated area for handling **SCH28080**, clearly marked with appropriate hazard signage. Access to this area should be restricted to authorized personnel.

Operational Plan: Step-by-Step Guidance

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. If compromised, follow spill procedures immediately.
- Labeling: Ensure the container is clearly labeled with the compound name, concentration (if in solution), date received, and relevant hazard warnings.

- **Storage:** Store **SCH28080** in a cool, dry, and well-ventilated area, away from incompatible materials. Protect from light. Refer to the supplier's instructions for specific storage temperatures, which are often at room temperature for the solid form.

Solution Preparation (Example: 10 mM Stock in DMSO)

- **Pre-calculation:** Determine the required mass of **SCH28080** and the volume of DMSO needed.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of solid **SCH28080** directly into a tared, sterile, and chemically resistant container (e.g., amber glass vial).
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial.
- **Mixing:** Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- **Storage:** Store the stock solution at -20°C for short-term storage or as recommended by the supplier.

Disposal Plan

All waste contaminated with **SCH28080** is considered hazardous and must be disposed of according to institutional and local regulations.

Waste Segregation

- **Solid Waste:** Contaminated PPE (gloves, lab coats), weighing paper, and plasticware should be collected in a designated, clearly labeled hazardous waste container lined with a heavy-duty plastic bag.
- **Liquid Waste:** Unused solutions, contaminated solvents, and aqueous waste should be collected in a separate, clearly labeled, and leak-proof hazardous waste container. Do not mix with other waste streams unless compatibility has been verified.

- Sharps: Contaminated needles, syringes, and other sharps must be disposed of in a designated, puncture-resistant sharps container for hazardous waste.

Decontamination

- Work Surfaces: At the end of each procedure, decontaminate the work area (fume hood, benchtop) with a suitable cleaning agent (e.g., a detergent solution followed by 70% ethanol).
- Equipment: Decontaminate any equipment that has come into contact with **SCH28080** following established laboratory procedures.

Emergency Procedures

Spills

- Evacuate: Immediately alert others in the area and evacuate if necessary.
- Contain: If safe to do so, prevent the spread of the spill using absorbent pads or granules. For powdered spills, avoid creating dust.
- Personal Protection: Don appropriate PPE, including a respirator if the spill involves powder.
- Clean-up:
 - Liquid Spills: Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed, labeled hazardous waste container.
 - Solid Spills: Gently cover the spill with a damp paper towel to avoid raising dust. Carefully scoop the material into a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with a suitable decontaminating solution.
- Report: Report the spill to the laboratory supervisor and the institutional environmental health and safety office.

Personal Exposure

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting.

In all cases of personal exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) or this document to the medical personnel.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ N ₃ O	Tocris Bioscience
Molecular Weight	277.33 g/mol	Tocris Bioscience
IC ₅₀ (H ⁺ /K ⁺ -ATPase)	20 nM	Tocris Bioscience
pKa	5.6	Biochemical Pharmacology, 1988[1]

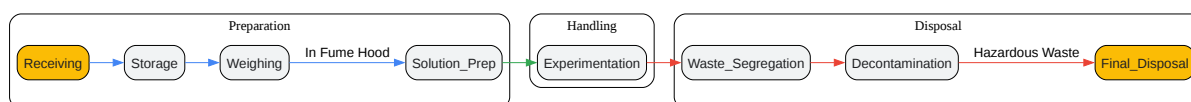
Experimental Protocol: H⁺/K⁺-ATPase Inhibition Assay

This is a generalized protocol for assessing the inhibitory activity of **SCH28080** on H⁺/K⁺-ATPase in isolated gastric vesicles.

- Preparation of Gastric Vesicles: Isolate H⁺/K⁺-ATPase-rich vesicles from rabbit or hog gastric mucosa using differential centrifugation as previously described in the literature.
- ATPase Activity Assay:
 - Prepare a reaction buffer containing MgCl₂, KCl, and a pH buffer (e.g., PIPES-Tris, pH 7.4).

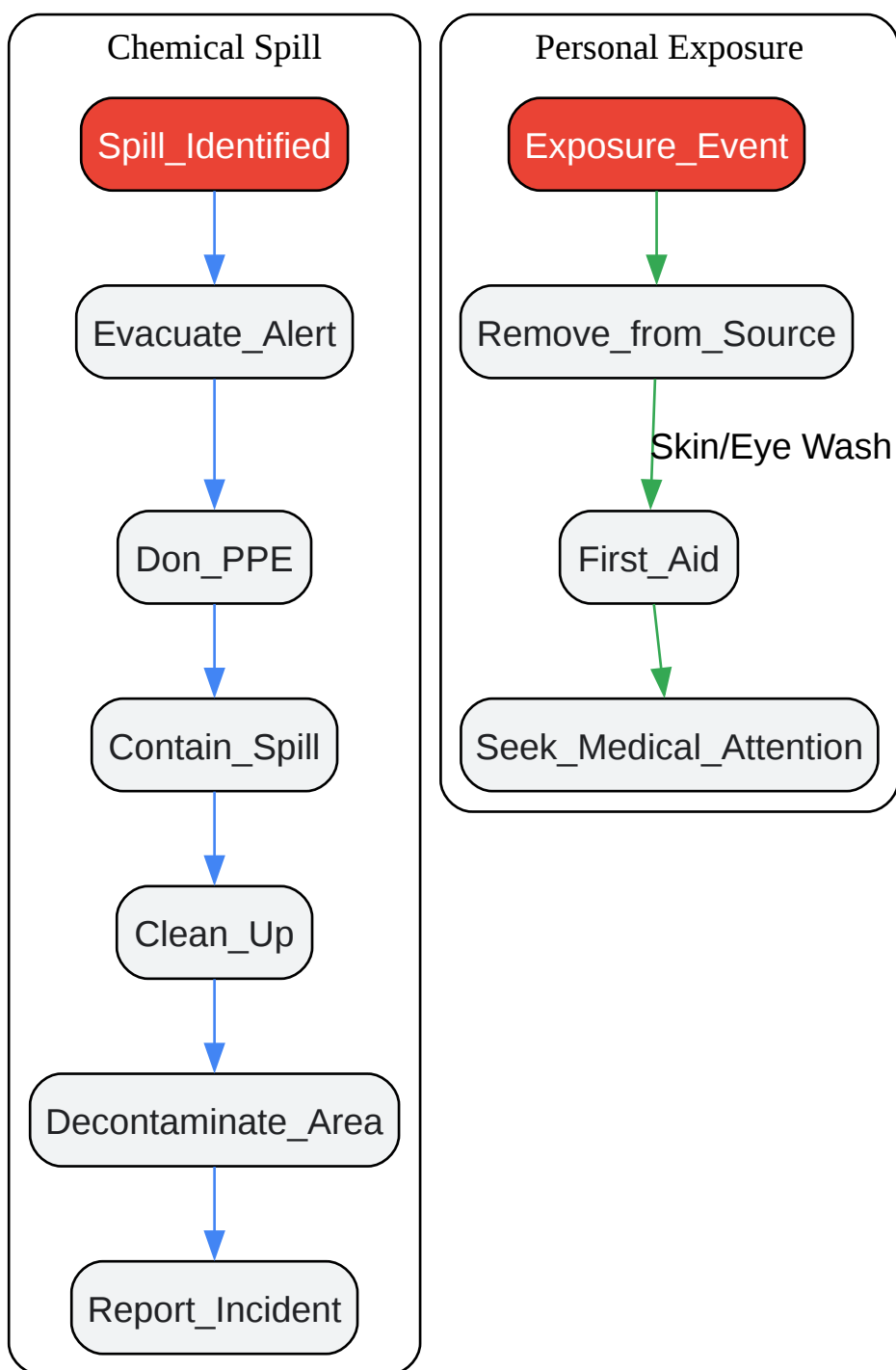
- Pre-incubate the gastric vesicles with varying concentrations of **SCH28080** (or vehicle control) for a specified time at 37°C.
- Initiate the ATPase reaction by adding ATP.
- Incubate for a defined period at 37°C.
- Stop the reaction by adding a quenching solution (e.g., trichloroacetic acid).
- Measure the amount of inorganic phosphate (Pi) released using a colorimetric method (e.g., Fiske-Subbarow method).
- Data Analysis:
 - Calculate the percentage of H⁺/K⁺-ATPase inhibition for each concentration of **SCH28080** relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the **SCH28080** concentration.
 - Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

Diagrams



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Caption: Workflow for the safe handling of **SCH28080** from receipt to disposal.



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Caption: Emergency response procedures for **SCH28080** spills and personal exposure.

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References

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